

An In-Depth Technical Guide to Cy5-PEG2-TCO: Properties, Specifications, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cy5-PEG2-TCO4

Cat. No.: B12376150

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, specifications, and applications of Cy5-PEG2-TCO, a fluorescent probe designed for advanced bioorthogonal labeling and imaging. This document is intended for researchers, scientists, and drug development professionals working in the fields of chemical biology, molecular imaging, and targeted therapeutics.

Introduction

Cy5-PEG2-TCO is a bioorthogonal labeling reagent that combines a bright, far-red cyanine dye (Cy5), a short polyethylene glycol (PEG) spacer, and a reactive trans-cyclooctene (TCO) moiety. The TCO group enables rapid and specific covalent bond formation with tetrazine-modified molecules through an inverse-electron-demand Diels-Alder (IEDDA) cycloaddition reaction.^{[1][2][3]} This "click chemistry" reaction is exceptionally fast, highly selective, and biocompatible, proceeding efficiently under physiological conditions without the need for a catalyst.^{[4][5]}

The Cy5 fluorophore offers excellent spectral properties in the far-red region, minimizing background autofluorescence from biological samples. The hydrophilic PEG2 linker enhances solubility in aqueous buffers and provides a spacer to reduce potential steric hindrance

between the dye and the target molecule. These features make Cy5-PEG2-TCO a powerful tool for a variety of applications, including protein and cell labeling, fluorescence microscopy, and flow cytometry.

Chemical Properties and Specifications

The key chemical and physical properties of Cy5-PEG2-TCO are summarized in the tables below for easy reference.

General Specifications

Property	Value	Reference
Molecular Formula	C ₄₇ H ₆₅ CIN ₄ O ₅	
Molecular Weight	801.50 g/mol	
Appearance	Blue solid	
Purity	>95% (HPLC)	

Spectral Properties

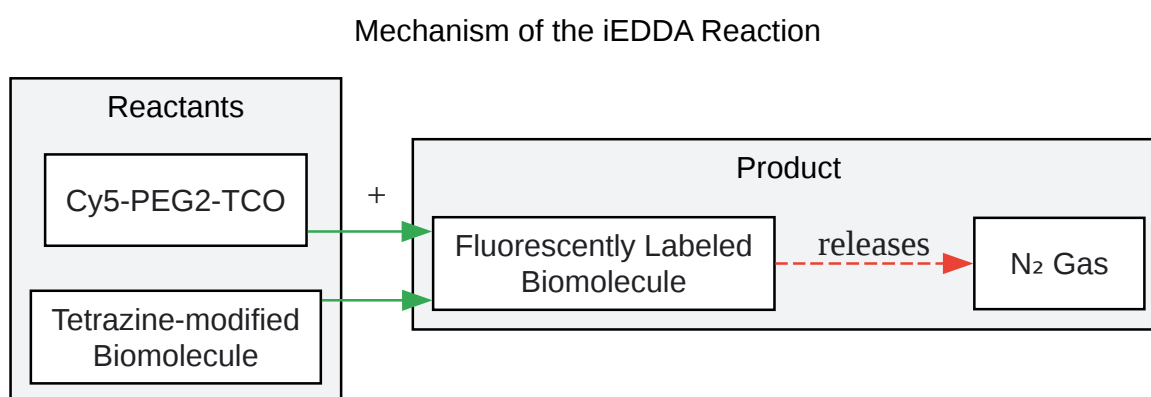
Property	Value	Reference
Excitation Maximum (λ_{ex})	~647-651 nm	
Emission Maximum (λ_{em})	~663-670 nm	
Molar Extinction Coefficient	~250,000 cm ⁻¹ M ⁻¹	
Quantum Yield	~0.2-0.27	

Solubility and Storage

Property	Value	Reference
Solubility	Soluble in DMSO, DMF, and Methanol	
Storage Conditions	Store at -20°C, desiccated and protected from light.	

The iEDDA Reaction: Mechanism of Action

Cy5-PEG2-TCO functions through the inverse-electron-demand Diels-Alder (iEDDA) reaction, a cornerstone of bioorthogonal chemistry. This reaction involves the [4+2] cycloaddition between the electron-deficient tetrazine and the strained, electron-rich trans-cyclooctene (TCO). The reaction proceeds in two steps: a rapid cycloaddition to form an unstable intermediate, followed by a retro-Diels-Alder reaction that irreversibly releases nitrogen gas (N_2) to yield a stable, fluorescently labeled dihydropyridazine product. The reaction is extremely fast, with second-order rate constants reaching up to $10^6 \text{ M}^{-1}\text{s}^{-1}$.



[Click to download full resolution via product page](#)

Caption: The inverse-electron-demand Diels-Alder (iEDDA) reaction pathway.

Experimental Protocols

This section provides a general protocol for labeling a tetrazine-modified protein with Cy5-PEG2-TCO. Note that optimal conditions may vary depending on the specific biomolecule and experimental setup.

Protocol: Labeling of a Tetrazine-Modified Protein

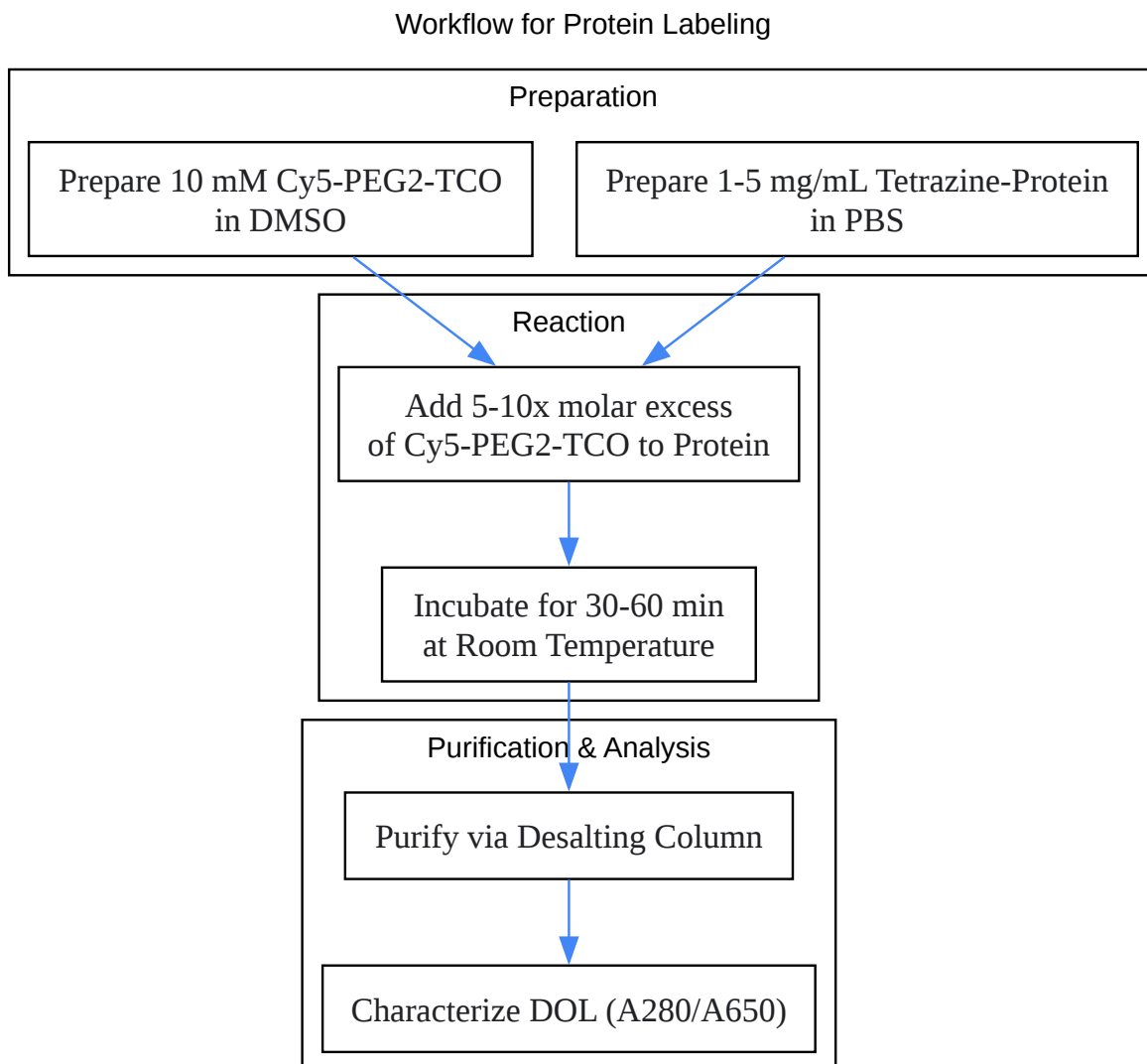
Materials:

- Tetrazine-modified protein in an amine-free buffer (e.g., PBS, pH 7.4)
- Cy5-PEG2-TCO

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Desalting column (e.g., Sephadex G-25)

Procedure:

- Prepare Stock Solution: Dissolve Cy5-PEG2-TCO in anhydrous DMSO to a concentration of 10 mM.
- Prepare Protein Sample: Dissolve the tetrazine-modified protein in PBS (pH 7.4) to a concentration of 1-5 mg/mL.
- Labeling Reaction: Add a 5-10 fold molar excess of the Cy5-PEG2-TCO stock solution to the protein solution.
- Incubation: Incubate the reaction mixture for 30-60 minutes at room temperature, protected from light. The reaction is typically rapid.
- Purification: Remove excess, unreacted Cy5-PEG2-TCO using a desalting column equilibrated with PBS.
- Characterization: Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and ~650 nm (for Cy5). The labeled protein is now ready for downstream applications.



[Click to download full resolution via product page](#)

Caption: A typical workflow for labeling a tetrazine-modified protein.

Applications

The unique properties of Cy5-PEG2-TCO make it a versatile tool for a range of applications in biological research and drug development.

- **Fluorescence Microscopy:** The bright, far-red fluorescence of Cy5 is ideal for high-resolution imaging of labeled biomolecules in cells and tissues with minimal autofluorescence.

- **Flow Cytometry:** Labeled cells can be readily detected and quantified using flow cytometers equipped with appropriate lasers and filters.
- **In Vivo Imaging:** The pre-targeting approach, where a TCO-modified antibody is administered first, followed by the Cy5-PEG2-TCO, can be used for targeted in vivo imaging.
- **Protein Labeling and Tracking:** Covalently attaching Cy5-PEG2-TCO to proteins allows for the study of their localization, trafficking, and interactions within living systems.

Stability and Handling

Trans-cyclooctene (TCO) compounds can be susceptible to isomerization to their less reactive cis-cyclooctene (CCO) form, particularly in the presence of thiols or upon prolonged storage. For optimal performance, it is recommended to store Cy5-PEG2-TCO at -20°C, protected from light and moisture. Prepare stock solutions in anhydrous DMSO fresh for each experiment. While some TCO derivatives have shown stability in aqueous solutions for extended periods, it is best practice to use the reagent promptly after reconstitution.

Conclusion

Cy5-PEG2-TCO is a high-performance fluorescent probe for bioorthogonal chemistry. Its rapid, specific, and catalyst-free reaction with tetrazines, combined with the excellent spectral properties of the Cy5 dye, provides a powerful tool for the precise labeling and visualization of biomolecules in complex biological systems. The detailed protocols and data provided in this guide serve as a valuable resource for researchers aiming to incorporate this versatile reagent into their studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. immunomart.com](https://www.immunomart.com) [[immunomart.com](https://www.immunomart.com)]

- [3. Cy5-PEG2-TCO | 荧光染料 | MCE \[medchemexpress.cn\]](#)
- [4. Tetrazine ligation for chemical proteomics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. broadpharm.com \[broadpharm.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to Cy5-PEG2-TCO: Properties, Specifications, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12376150/docs#an-in-depth-technical-guide-to-cy5-peg2-tco-properties-specifications-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

